

# Efficacy of Quizalofop-P in Combination with Other Herbicides: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the efficacy of **Quizalofop-P**, a selective post-emergence herbicide for the control of grass weeds, when used in combination with other herbicides. The following sections detail experimental data, methodologies, and the nature of interactions observed in various tank mixes.

# **Quantitative Data Summary**

The efficacy of **Quizalofop-P** in tank mixtures can be synergistic, additive, or antagonistic depending on the partner herbicide, target weed species, and environmental conditions. The following tables summarize quantitative data from various studies, showcasing the performance of **Quizalofop-P** combinations against different weeds.

Table 1: Interaction of **Quizalofop-P**-ethyl with 2,4-D Choline and Glufosinate for Volunteer Corn Control



Herbicide Treatment	Application Rate (g ai or ae ha <sup>-1</sup> )	Volunteer Corn Growth Stage	Control (%) 14 DAT	Control (%) 28 DAT	Interaction Type (14 DAT)
Quizalofop-P- ethyl	46	V3	≥ 88	≥ 95	-
Quizalofop-P- ethyl + 2,4-D choline	46 + 800	V3	33% less than expected	Additive	Antagonistic[
Quizalofop-P- ethyl + 2,4-D choline	93 + 1060	V3/V6	Improved by 7-9%	Additive	Reduced Antagonism[1 ][2]
Quizalofop-P- ethyl + Glufosinate	46 + 880	V3/V6	Additive	Additive	Additive[1][2]
Quizalofop-P- ethyl + 2,4-D choline + Glufosinate	46 + 1060 + 880	V3/V6	13-49% less reduction in density	-	Antagonistic[ 2]
Quizalofop-P- ethyl + 2,4-D choline + Glufosinate	93 + 1060 + 880	V3/V6	Improved by 6-45%	-	Reduced Antagonism[2 ]

Table 2: Interaction of **Quizalofop-P**-ethyl with ALS-Inhibiting Herbicides for Weedy Rice and Barnyardgrass Control



Herbicide Treatment	Application Rate (g ai ha <sup>-1</sup> )	Weed Species	Control (%) 28 DAT (Observed)	Control (%) 28 DAT (Expected)	Interaction Type
Quizalofop + Penoxsulam	120 + 40	Barnyardgras s	34-38	97	Antagonistic[3]
Quizalofop + Bispyribac	120 + 34	Barnyardgras s	34-38	97	Antagonistic[
Quizalofop + Penoxsulam	120 + 40	Red Rice, CL-111, CLXL-745	61-67	96-97	Antagonistic[
Quizalofop + Bispyribac	120 + 34	Red Rice, CL-111, CLXL-745	61-67	96-97	Antagonistic[
Quizalofop + Halosulfuron + Thifensulfuro	-	Barnyardgras s	89	98	Antagonistic[4]

Table 3: Interaction of **Quizalofop-P**-ethyl with Contact Herbicides for Weedy Rice and Barnyardgrass Control



Herbicide Treatmen t	Weed Species	Control (%) 14 DAIT (Observe d)	Control (%) 14 DAIT (Expecte d)	Control (%) 28 DAIT (Observe d)	Control (%) 28 DAIT (Expecte d)	Interactio n Type
Quizalofop + Propanil	Red Rice, CLXL-745, CL-111	69-71	92-94	69-71	92-94	Antagonisti c[5]
Quizalofop + Propanil	Barnyardgr ass	16	94	16	94	Antagonisti c[5]
Quizalofop + Saflufenaci	Barnyardgr ass	Antagonisti c	-	Neutral	-	Antagonisti c then Neutral[5]
Quizalofop + Bentazon	CLXL-745, CL-111	Antagonisti c	-	Neutral	-	Antagonisti c then Neutral[5]
Quizalofop + Carfentraz one	Red Rice, Barnyardgr ass, etc.	Neutral	-	Neutral	-	Neutral[5]
Quizalofop + Thiobencar b	Red Rice, Barnyardgr ass, etc.	Neutral	-	Neutral	-	Neutral[5]

Table 4: Efficacy of **Quizalofop-P**-ethyl Combinations in Soybean



Herbicide Treatment	Application Rate (g ai ha <sup>-1</sup> )	Weed Control Efficiency (%)	Soybean Seed Yield (kg ha <sup>-1</sup> )
Imazethapyr + Quizalofop-P-ethyl (75% RD)	75 + 37.50	77.75 (40 DAS), 85.79 (60 DAS)	2554[6]
Quizalofop-P-ethyl + Chlorimuron ethyl	50 + 6	92.9	1770[7]
Pendimethalin (PRE) fb Imazethapyr + Imazamox (POST)	-	Comparable to weed- free	Comparable to weed- free[8]
Imazethapyr + Imazamox (POST) fb Quizalofop-P-ethyl (POST)	70 fb 37.5	Comparable to weed- free	Comparable to weed- free[8]

# **Experimental Protocols**

The methodologies for the key experiments cited are summarized below.

#### **General Field Trial Protocol**

A generalized workflow for field trials evaluating herbicide efficacy is as follows:



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Figure 1. Generalized workflow for herbicide efficacy field trials.

Methodology for Interaction with 2,4-D and Glufosinate (Adapted from[1][2][9])



- Experimental Design: Field experiments were conducted using a randomized complete block design with multiple replications.
- Treatments: Quizalofop-P-ethyl was applied alone and in combination with 2,4-D choline and/or glufosinate at different rates.
- Application: Herbicides were applied post-emergence to volunteer corn at the V3 or V6 growth stages.
- Data Collection: Volunteer corn control was visually rated at 14 and 28 days after treatment (DAT). Density and biomass reduction were also measured.
- Statistical Analysis: Data were subjected to analysis of variance (ANOVA). Colby's method
  was used to determine the nature of the interaction (antagonistic, additive, or synergistic).[9]

Methodology for Interaction with ALS-Inhibiting Herbicides (Adapted from[3][4])

- Experimental Design: Field studies were conducted to evaluate the interaction of quizalofop with various ALS-inhibiting herbicides.
- Treatments: Quizalofop was tank-mixed with herbicides such as penoxsulam, bispyribac, and halosulfuron.
- Application: Treatments were applied to weedy rice and barnyardgrass at specified growth stages.
- Data Collection: Weed control was visually assessed at 14 and 28 DAT. In some cases, a sequential application of quizalofop was made to evaluate if initial antagonism could be overcome.
- Statistical Analysis: The interaction between herbicides was determined by comparing the observed control with the expected control calculated using Colby's method.

Methodology for Interaction with Contact Herbicides (Adapted from[5])

 Experimental Design: Field experiments were set up to assess the interaction of quizalofop with contact herbicides.



- Treatments: Quizalofop was mixed with propanil, saflufenacil, bentazon, carfentrazone, or thiobencarb.
- Application: The herbicide mixtures were applied to weedy rice and barnyardgrass. A second application of quizalofop alone was applied 28 days after the initial treatment.
- Data Collection: Weed control was evaluated at 14, 28, and 42 days after the initial treatment (DAIT).
- Statistical Analysis: Colby's method was employed to classify the interactions as antagonistic, additive, or synergistic.

#### **Herbicide Interaction Mechanisms**

The interaction between **Quizalofop-P** and other herbicides can be complex. Antagonism is frequently observed when graminicides are mixed with broadleaf herbicides.[9] The following diagram illustrates the potential interactions.



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Figure 2. Logical relationships of Quizalofop-P with other herbicide groups.

## Conclusion

The combination of **Quizalofop-P** with other herbicides can provide broad-spectrum weed control, but the potential for antagonism must be carefully considered. Tank mixtures with synthetic auxin herbicides like 2,4-D and certain ALS inhibitors frequently result in reduced



efficacy on grass weeds.[1][3][4][10][11] Increasing the rate of **Quizalofop-P** can sometimes mitigate this antagonism.[1][2] In contrast, combinations with glufosinate and glyphosate are generally additive.[1][12] For broadleaf weed control in crops like soybeans, tank mixes with herbicides such as imazethapyr or chlorimuron ethyl have shown high efficacy.[6][7] Researchers and professionals should consult specific experimental data and consider the target weed spectrum and crop before implementing any **Quizalofop-P** herbicide combination.

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